

# 1,2-Octanedithiol CAS number and safety data sheet

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## Compound of Interest

Compound Name: 1,2-Octanedithiol

Cat. No.: B13792572

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## Technical Guide to 1,2-Octanedithiol

For Researchers, Scientists, and Drug Development Professionals

Disclaimer: This document is intended for informational purposes for qualified professionals. Due to the limited availability of published data, a specific Safety Data Sheet (SDS) for **1,2-Octanedithiol** could not be located. The safety information provided herein is based on general chemical principles and data from structurally related dithiol compounds. All laboratory work should be conducted with a comprehensive, substance-specific risk assessment under the supervision of a qualified professional.

## Introduction

**1,2-Octanedithiol** is a chemical compound containing an eight-carbon chain with two thiol (-SH) functional groups attached to the first and second carbon atoms. As a dithiol, it has the potential for use in organic synthesis, particularly in reactions involving the protection of carbonyl groups, as a chelating agent for metals, and in the formation of self-assembled monolayers. Its distinct chemical properties are dictated by the presence of the two reactive thiol groups.

## Chemical and Physical Properties

The definitive Chemical Abstracts Service (CAS) number for **1,2-Octanedithiol** is 26073-82-5. [1] A summary of its key chemical and physical properties, primarily from computational

predictions, is presented in the table below.

Property	Value	Source
CAS Number	26073-82-5	PubChem[1]
Molecular Formula	C <sub>8</sub> H <sub>18</sub> S <sub>2</sub>	PubChem[1]
Molecular Weight	178.36 g/mol	PubChem[1]
IUPAC Name	Octane-1,2-dithiol	PubChem[1]
Computed XLogP3	3.7	PubChem[1]
Hydrogen Bond Donor Count	2	PubChem[1]
Hydrogen Bond Acceptor Count	2	PubChem[1]
Rotatable Bond Count	6	PubChem[1]

## Safety Data and Hazard Analysis

A specific Safety Data Sheet (SDS) for **1,2-Octanedithiol** (CAS 26073-82-5) is not readily available in public databases. Therefore, a hazard assessment must be inferred from the known hazards of structurally similar compounds, such as 1,8-Octanedithiol and 1,2-Ethanedithiol.

### Key Anticipated Hazards:

- **Stench:** Thiols are notorious for their strong, unpleasant odors. This property serves as a primary indicator of potential exposure.
- **Toxicity:** Dithiols can be toxic if swallowed, in contact with skin, or if inhaled. For example, 1,2-Ethanedithiol is classified as toxic if swallowed and fatal in contact with skin or if inhaled.
- **Skin and Eye Irritation:** Contact with dithiols may cause skin and serious eye irritation.
- **Flammability:** While not always the case for larger molecules, some dithiols are flammable liquids and vapors.

The following table summarizes the GHS hazard statements for related dithiol compounds, which should be considered as potential hazards for **1,2-Octanedithiol** until a specific SDS becomes available.

Hazard Statement	Description	Associated Compound(s)
H301	Toxic if swallowed	1,2-Ethanedithiol
H302	Harmful if swallowed	1,8-Octanedithiol
H310 + H330	Fatal in contact with skin or if inhaled	1,2-Ethanedithiol
H315	Causes skin irritation	1,8-Octanedithiol
H319	Causes serious eye irritation	1,8-Octanedithiol
H226	Flammable liquid and vapour	1,2-Ethanedithiol

## GHS Pictograms (Anticipated)

Based on the hazards of related compounds, the following GHS pictograms are likely to be relevant for **1,2-Octanedithiol**:



Caption: Anticipated GHS pictograms for **1,2-Octanedithiol**, indicating potential acute toxicity, irritation, and flammability.

## Experimental Protocols and Handling

Due to the absence of specific published experimental protocols for **1,2-Octanedithiol**, a general procedure for handling potentially hazardous, foul-smelling liquid thiols is provided below. This should be adapted based on a thorough, substance-specific risk assessment.

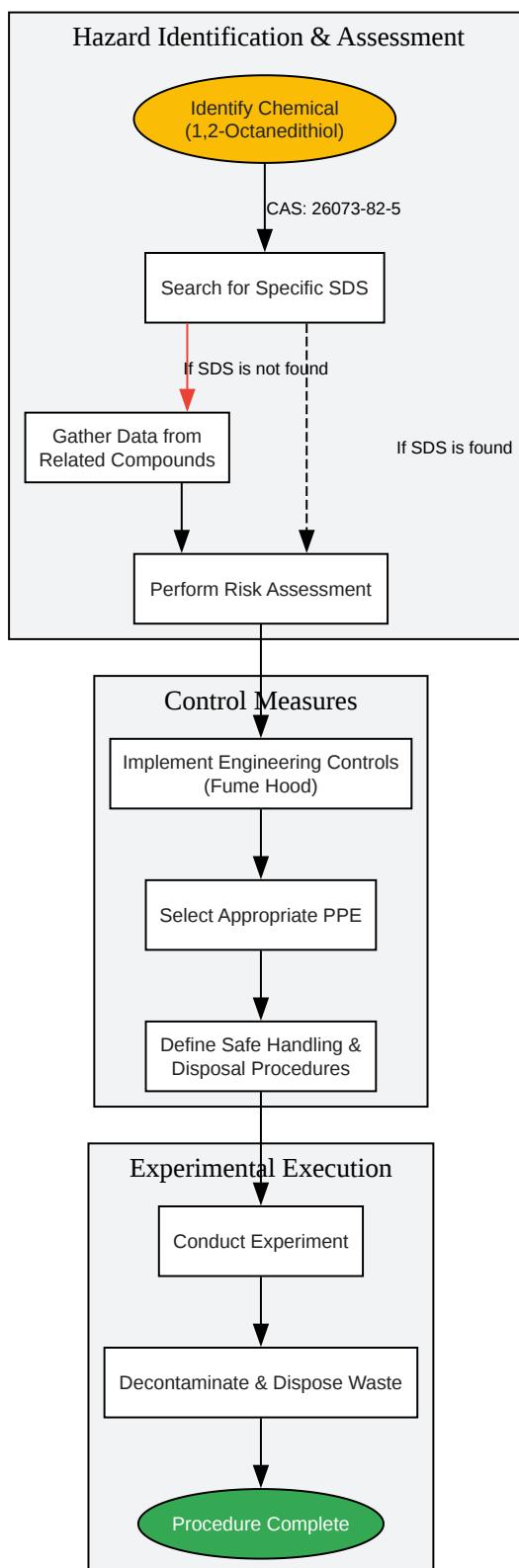
### General Protocol for Handling **1,2-Octanedithiol**:

- Engineering Controls: All manipulations of **1,2-Octanedithiol** must be performed in a certified chemical fume hood to prevent inhalation of vapors and to contain its odor.

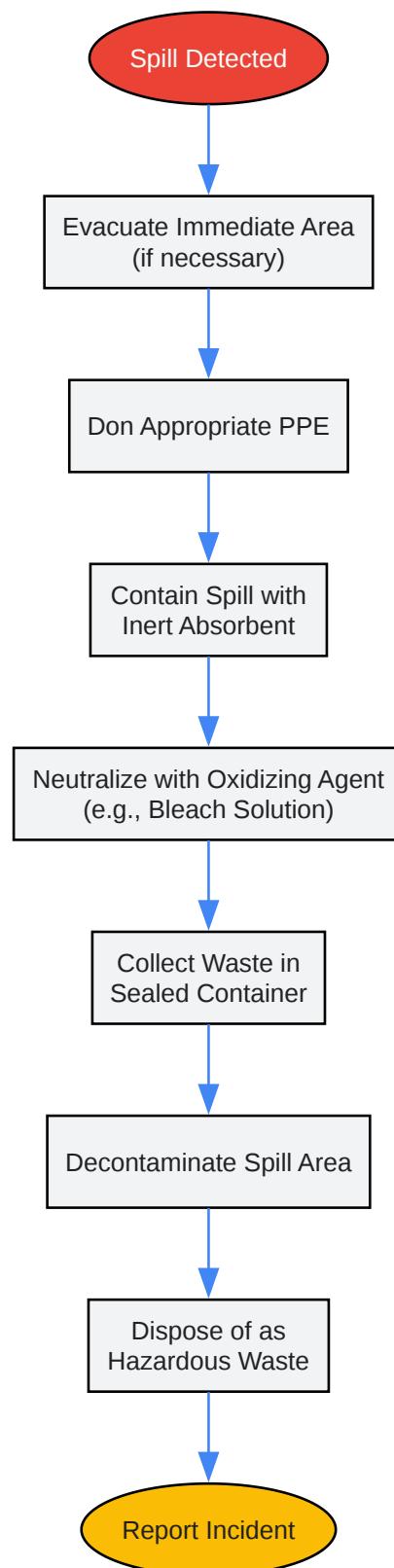
- Personal Protective Equipment (PPE):
  - Eye Protection: Chemical safety goggles and a face shield are mandatory.
  - Hand Protection: Use chemically resistant gloves (e.g., nitrile or neoprene). Consult a glove compatibility chart for specific breakthrough times. Double-gloving is recommended.
  - Body Protection: A flame-retardant lab coat and closed-toe shoes are required. For larger quantities, a chemical-resistant apron or suit may be necessary.
- Dispensing and Weighing:
  - Dispense the liquid using a syringe or cannula to minimize exposure to air and release of odor.
  - If weighing is necessary, do so in a tared, sealed container within the fume hood.
- Reaction Quenching and Waste Disposal:
  - Reactions should be quenched carefully. To neutralize the thiol odor, excess reagent can be treated with an oxidizing agent like bleach (sodium hypochlorite) or hydrogen peroxide in a basic solution within the fume hood. This should be done with caution as the reaction can be exothermic.
  - All waste containing **1,2-Octanedithiol** should be collected in a designated, sealed hazardous waste container and disposed of according to institutional and local regulations.
- Spill Management:
  - In case of a small spill, absorb the material with an inert absorbent (e.g., vermiculite or sand).
  - The contaminated absorbent should then be treated with an oxidizing solution (e.g., bleach) before being collected in a sealed container for hazardous waste disposal.
  - For larger spills, evacuate the area and follow emergency procedures.

## Visualized Workflows

The following diagrams illustrate a logical workflow for assessing and mitigating the risks associated with handling **1,2-Octanedithiol**.

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Caption: Hazard assessment and control workflow for **1,2-Octanedithiol**.



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